

An In-depth Technical Guide to 2-Cyanoacetophenone: Structure, Synthesis, and Applications

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Compound of Interest

Compound Name: 3-Oxo-2-phenylpropanenitrile

CAS No.: 5841-70-3

Cat. No.: B181052

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This guide serves as a comprehensive technical resource for researchers, scientists, and drug development professionals on 2-Cyanoacetophenone. Known systematically as 3-oxo-3-phenylpropanenitrile and also by synonyms such as Benzoylacetonitrile, this compound is a highly versatile building block in modern organic synthesis. Its unique molecular architecture, featuring a ketone, a nitrile, and an active methylene group, provides a triad of reactive sites that make it an invaluable precursor for a diverse array of complex molecules, particularly heterocyclic systems of medicinal importance.

This document moves beyond a simple recitation of facts, providing causality behind experimental choices and protocols. We will delve into the core physicochemical properties, robust synthetic routes, detailed analytical characterization, and critical applications, with a focus on empowering researchers to leverage this reagent's full potential.

Core Molecular Attributes of 2-Cyanoacetophenone

2-Cyanoacetophenone (CAS No. 614-16-4) is an aromatic beta-ketonitrile.^{[1][2]} The molecule consists of a phenyl ring attached to a carbonyl group, which is in turn bonded to a methylene

group bearing a nitrile function ($-C\equiv N$).^[1] This arrangement makes the methylene protons acidic and thus readily removable by a base, a key feature underpinning its reactivity.

The juxtaposition of the electron-withdrawing benzoyl and cyano groups significantly enhances the reactivity of the central methylene bridge, making it a potent nucleophile in its carbanionic form. This structural feature is the cornerstone of its utility in carbon-carbon bond-forming reactions.

Table 1: Physicochemical Properties of 2-Cyanoacetophenone

Property	Value	Reference(s)
IUPAC Name	3-oxo-3-phenylpropanenitrile	[1]
Synonyms	Benzoylacetone, 2-Cyanoacetyl phenone, Phenacyl cyanide	[1][3][4]
CAS Number	614-16-4	[1][3][5]
Molecular Formula	C ₉ H ₇ NO	[1][3][4]
Molecular Weight	145.16 g/mol	[1][4]
Appearance	White to light yellow crystalline powder	[6]
Melting Point	80-84 °C	[1][2]
Purity	≥ 98%	[6]
SMILES	<chem>C1=CC=C(C(=O)CC#N)C=C1</chem>	[1]

Synthesis and Mechanistic Insight

The synthesis of 2-Cyanoacetophenone is most effectively achieved via a base-mediated condensation reaction between a benzoyl precursor and an acetonitrile source. The following protocol describes a reliable method adapted from established procedures for synthesizing β -ketonitriles.^[7]

Experimental Protocol: Synthesis of 2-Cyanoacetophenone

This procedure details the synthesis via the reaction of ethyl benzoate with acetonitrile, using potassium tert-butoxide as the base. The causality for this choice lies in the base's strength, which is sufficient to deprotonate acetonitrile to form the required nucleophile, and its bulky nature, which minimizes side reactions.

Materials:

- Ethyl benzoate
- Acetonitrile
- Potassium tert-butoxide
- Tetrahydrofuran (THF), anhydrous
- Hydrochloric acid (HCl), concentrated
- Ethyl acetate
- Magnesium sulfate (anhydrous)
- Silica gel for column chromatography

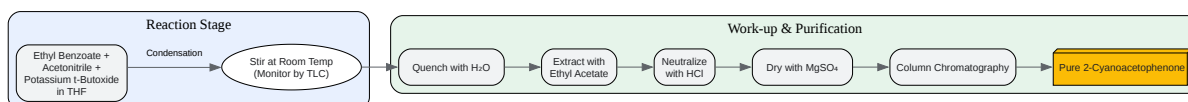
Step-by-Step Methodology:

- **Reaction Setup:** In a flame-dried, three-neck round-bottom flask equipped with a magnetic stirrer and under a nitrogen atmosphere, dissolve ethyl benzoate (1 equivalent) in anhydrous THF.
- **Base Addition:** To the stirred solution at room temperature, add potassium tert-butoxide (2.1 equivalents) in one portion.
- **Nucleophile Addition:** Immediately following the base, add acetonitrile (1 equivalent) to the reaction mixture.

- **Reaction:** Allow the resulting mixture to stir at ambient temperature. The progress of the reaction can be monitored by Thin Layer Chromatography (TLC) until the starting material is consumed.
- **Quenching:** Upon completion, carefully quench the reaction by adding deionized water. Stir for 5 minutes.
- **Extraction and Neutralization:** Transfer the mixture to a separatory funnel. Add ethyl acetate to extract the organic components. Carefully add concentrated HCl dropwise to neutralize the mixture and protonate the product.
- **Work-up:** Separate the organic layer. Wash sequentially with water and brine. Dry the organic layer over anhydrous magnesium sulfate.
- **Purification:** Filter off the drying agent and concentrate the solvent in vacuo. The crude residue is then purified by column chromatography on silica gel (eluent: hexane/ethyl acetate gradient) to yield pure 2-Cyanoacetophenone.

Synthesis Workflow Diagram

The following diagram illustrates the key steps in the synthesis process, providing a clear visual representation of the workflow from reactants to the purified product.



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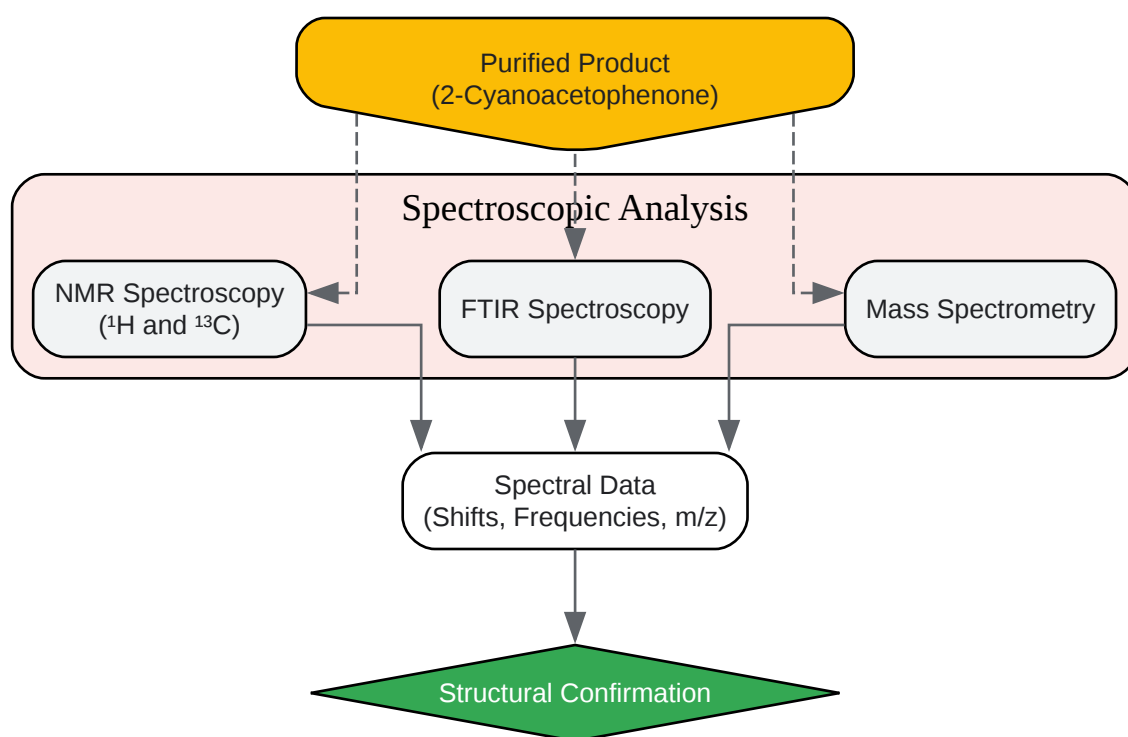
Caption: Workflow for the synthesis of 2-Cyanoacetophenone.

Analytical Characterization Protocols

Rigorous structural confirmation of the synthesized 2-Cyanoacetophenone is paramount. The following section provides self-validating protocols for its characterization using NMR, IR, and Mass Spectrometry.

Analytical Workflow Diagram

This diagram outlines the logical flow for the comprehensive characterization of the final compound.



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Caption: Standard analytical workflow for structural elucidation.

Nuclear Magnetic Resonance (NMR) Spectroscopy

- Protocol:
 - Sample Preparation: Dissolve 5-10 mg of purified 2-Cyanoacetophenone in ~0.7 mL of deuterated chloroform (CDCl₃). Add a small amount of tetramethylsilane (TMS) as an internal standard (0 ppm).

- ^1H NMR Acquisition: Acquire the proton NMR spectrum on a 400 MHz or higher spectrometer. Key parameters include a 30° pulse angle, a 2-second relaxation delay, and 16 scans.
- ^{13}C NMR Acquisition: Acquire a proton-decoupled ^{13}C NMR spectrum. Key parameters include a spectral width of ~ 220 ppm, a 2-second relaxation delay, and an accumulation of at least 1024 scans for a good signal-to-noise ratio.
- Expected Data Interpretation:
 - ^1H NMR:
 - $\sim \delta$ 7.5-8.0 (m, 5H): These signals correspond to the protons of the phenyl group. The protons ortho to the carbonyl group will be the most downfield due to the group's electron-withdrawing nature.
 - $\sim \delta$ 4.0 (s, 2H): A sharp singlet corresponding to the two equivalent protons of the active methylene group ($-\text{CH}_2-$), which are deshielded by the adjacent carbonyl and cyano groups.
 - ^{13}C NMR: Carbonyl carbons are distinctly found at the low-field end of the spectrum (160-220 δ), while sp^2 carbons of the aromatic ring absorb from 110-140 δ .^[8]
 - $\sim \delta$ 188-192: Carbonyl carbon ($\text{C}=\text{O}$).
 - $\sim \delta$ 128-136: Aromatic carbons. Four signals are expected due to symmetry.
 - $\sim \delta$ 115-117: Cyano group carbon ($-\text{C}\equiv\text{N}$).
 - $\sim \delta$ 30-35: Methylene carbon ($-\text{CH}_2-$).

Fourier-Transform Infrared (FTIR) Spectroscopy

- Protocol:
 - Sample Preparation: Prepare a potassium bromide (KBr) pellet by grinding ~ 1 mg of the sample with ~ 100 mg of dry KBr powder and pressing it into a transparent disk.

Alternatively, run the spectrum as a thin film or using an Attenuated Total Reflectance (ATR) accessory.^[1]

- Acquisition: Record the spectrum from 4000 to 400 cm^{-1} .
- Expected Data Interpretation: The IR spectrum provides definitive evidence for the key functional groups.
 - $\sim 2250\text{-}2270\text{ cm}^{-1}$: A sharp, medium-intensity absorption characteristic of the nitrile ($\text{C}\equiv\text{N}$) stretch.^{[9][10]}
 - $\sim 1680\text{-}1700\text{ cm}^{-1}$: A strong, sharp absorption corresponding to the conjugated ketone ($\text{C}=\text{O}$) stretch.
 - $\sim 3050\text{-}3100\text{ cm}^{-1}$ & $1450\text{-}1600\text{ cm}^{-1}$: Absorptions corresponding to aromatic C-H stretching and C=C ring stretching, respectively.
 - $\sim 2900\text{-}2950\text{ cm}^{-1}$: Aliphatic C-H stretching from the methylene group.

Mass Spectrometry (MS)

- Protocol:
 - Sample Introduction: Introduce the sample into an electron ionization (EI) mass spectrometer, typically via a direct insertion probe or after separation by Gas Chromatography (GC-MS).
 - Ionization: Use a standard electron energy of 70 eV.
- Expected Data Interpretation: The mass spectrum confirms the molecular weight and provides structural information through fragmentation patterns.^{[11][12]}
 - m/z 145: The molecular ion (M^+) peak, confirming the molecular weight.
 - m/z 105: A very prominent peak (often the base peak) corresponding to the benzoyl cation $[\text{C}_6\text{H}_5\text{CO}]^+$. This is formed by the stable loss of the cyanomethyl radical ($\bullet\text{CH}_2\text{CN}$) from the molecular ion.^[13]

- m/z 77: A strong peak corresponding to the phenyl cation $[C_6H_5]^+$, formed by the loss of carbon monoxide (CO) from the benzoyl cation.[\[12\]](#)[\[13\]](#)

Table 2: Summary of Expected Analytical Data

Technique	Expected Result	Inferred Structural Feature
1H NMR	δ ~4.0 (s, 2H); δ ~7.5-8.0 (m, 5H)	Active methylene and phenyl groups
^{13}C NMR	δ ~190 (C=O); δ ~116 (C $\equiv$ N); δ ~32 (CH ₂)	Carbonyl, nitrile, and methylene carbons
FTIR	~2260 cm ⁻¹ (C $\equiv$ N); ~1690 cm ⁻¹ (C=O)	Nitrile and conjugated ketone groups
MS (EI)	m/z 145 (M ⁺); 105 ([M-CH ₂ CN] ⁺); 77 ([M-CH ₂ CN-CO] ⁺)	Molecular weight and key fragments

Applications in Research and Drug Development

The synthetic utility of 2-Cyanoacetophenone is extensive, primarily serving as a versatile intermediate for constructing more complex molecular frameworks. Its ability to act as a three-carbon building block makes it particularly powerful in the synthesis of heterocyclic compounds, which are foundational structures in many pharmaceuticals.

- **Heterocyclic Synthesis:** It is a key starting material for producing substituted pyridines, pyrimidines, 4H-pyrans, 2-pyridones, and furans.[\[2\]](#)[\[14\]](#) These scaffolds are prevalent in a wide range of biologically active molecules, including anti-inflammatory, analgesic, and potential anti-cancer agents.
- **Pharmaceutical Intermediates:** The compound's reactivity allows for the efficient introduction of a benzoyl moiety alongside a functionalized side chain, a common strategy in medicinal chemistry to explore structure-activity relationships.
- **Material Science:** It is employed in the synthesis of specialized polymers and resins, where its functional groups can be used to tune material properties like thermal stability.

- Dyes and Agrochemicals: 2-Cyanoacetophenone also serves as an intermediate in the production of various dyes and agrochemicals.

Safety, Handling, and Storage

As a reactive chemical intermediate, proper handling of 2-Cyanoacetophenone is essential for laboratory safety. The following information is summarized from supplier Safety Data Sheets (SDS).^{[3][5][15]}

Table 3: Hazard and Safety Information for 2-Cyanoacetophenone

Category	Description
Hazard Classification	Warning! Harmful if swallowed, in contact with skin, or if inhaled. Causes skin irritation and serious eye irritation. May cause respiratory irritation. [3] [5] [15]
Personal Protective Equipment (PPE)	Wear protective gloves, protective clothing, eye protection, and face protection. Use in a well-ventilated area or under a chemical fume hood. [5] [15]
Handling	Avoid contact with skin, eyes, and clothing. Avoid dust formation. Do not breathe dust. Wash hands thoroughly after handling. [3] [5]
Storage	Keep container tightly closed. Store in a dry, cool, and well-ventilated place away from incompatible materials such as strong oxidizing agents and strong bases. [5]
First Aid (Eyes)	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention. [5]
First Aid (Skin)	Wash with plenty of soap and water. If skin irritation occurs, get medical advice/attention. Call a POISON CENTER or doctor if you feel unwell. [15]
First Aid (Ingestion)	Call a POISON CENTER or doctor if you feel unwell. Rinse mouth. Do NOT induce vomiting. [15]
First Aid (Inhalation)	Remove person to fresh air and keep comfortable for breathing. Call a POISON CENTER or doctor if you feel unwell. [15]

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